

A Comparative Guide to the Oil Resistance of Diethyl Itaconate Elastomers

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Compound of Interest

Compound Name: Diethyl itaconate

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This guide provides a comprehensive benchmark of the oil resistance of a novel bio-based **diethyl itaconate** elastomer, poly(**diethyl itaconate**-co-butyl acrylate-co-ethyl acrylate-co-glycidyl methacrylate) (PDEBEG), against two widely used oil-resistant elastomers: Nitrile Butadiene Rubber (NBR) and Fluoroelastomers (FKM). The comparison is based on quantitative data from experimental studies, with a focus on performance changes after immersion in standard ASTM oils.

Performance Comparison of Elastomers in Oil

The oil resistance of an elastomer is critical for applications where prolonged contact with petroleum-based oils, fuels, and hydraulic fluids is expected. The following table summarizes the key performance indicators of PDEBEG, NBR, and FKM after oil immersion. It is important to note that the test conditions for each elastomer vary in the available literature, and these differences are clearly stated.

Property	Diethyl Itaconate Elastomer (PDEBEG-10/CB)	Nitrile Butadiene Rubber (NBR)	Fluoroelastomer (FKM)
Test Conditions	ASTM Oil #3, 150°C, 72 hours	ASTM Oil #1, 100°C, 70 hours	General & Varied Conditions
Initial Tensile Strength	14.5 MPa[1]	Not explicitly stated in comparable format	Typically 7 to 20 MPa[2]
Tensile Strength Retention	50-80%[3]	Change of +10% to +11% (Note: different oil and temp)[4][5]	High retention, specific values vary[6][7]
Initial Elongation at Break	305%[1]	Not explicitly stated in comparable format	Typically 150% to 300%[2]
Elongation at Break Retention	50-80%[3]	Change of -6% to -27% (Note: different oil and temp)[4][5]	High retention, specific values vary[6][7]
Hardness Change	Not explicitly stated	+1 to +8 points (Shore A)[4][5]	Minimal change generally reported
Volume Swell	Not explicitly stated	-4% to +5%[4][5]	Extremely low, often <5%[1]

Note on Data Interpretation: The data presented for the **diethyl itaconate** elastomer (PDEBEG-10/CB) was obtained under more severe conditions (higher temperature and a more aggressive oil) compared to the specific NBR data found. FKM elastomers are known for their exceptional performance in extreme high-temperature and corrosive oil environments.[1][8] While direct quantitative comparison is limited by the differing test parameters, the data suggests that the novel **diethyl itaconate** elastomer exhibits promising high-temperature oil resistance, retaining a significant portion of its mechanical properties under challenging conditions.

Experimental Protocols

The evaluation of oil resistance in elastomers is standardized by ASTM D471, "Standard Test Method for Rubber Property—Effect of Liquids." This method provides a framework for assessing the changes in physical properties of elastomers after immersion in test liquids.

ASTM D471 - Standard Test Method for Rubber Property—Effect of Liquids

1. Objective: To determine the effect of immersion in liquids on the physical properties of vulcanized rubber specimens. Key properties measured include changes in mass, volume, dimensions, hardness, tensile strength, and elongation.

2. Apparatus:

- Immersion apparatus: A container with a reflux condenser to prevent loss of volatile liquids.
- Oven: Capable of maintaining the specified test temperature within $\pm 1^\circ\text{C}$.
- Tensile testing machine: In accordance with ASTM D412.
- Hardness tester (Durometer): In accordance with ASTM D2240.
- Analytical balance: Accurate to 0.1 mg.

3. Test Specimens:

- Standard specimens are rectangular (50 mm x 25 mm x 2.0 ± 0.1 mm) or dumbbells for tensile testing.
- Specimens are measured for their initial dimensions, mass, hardness, tensile strength, and elongation at break before immersion.

4. Procedure:

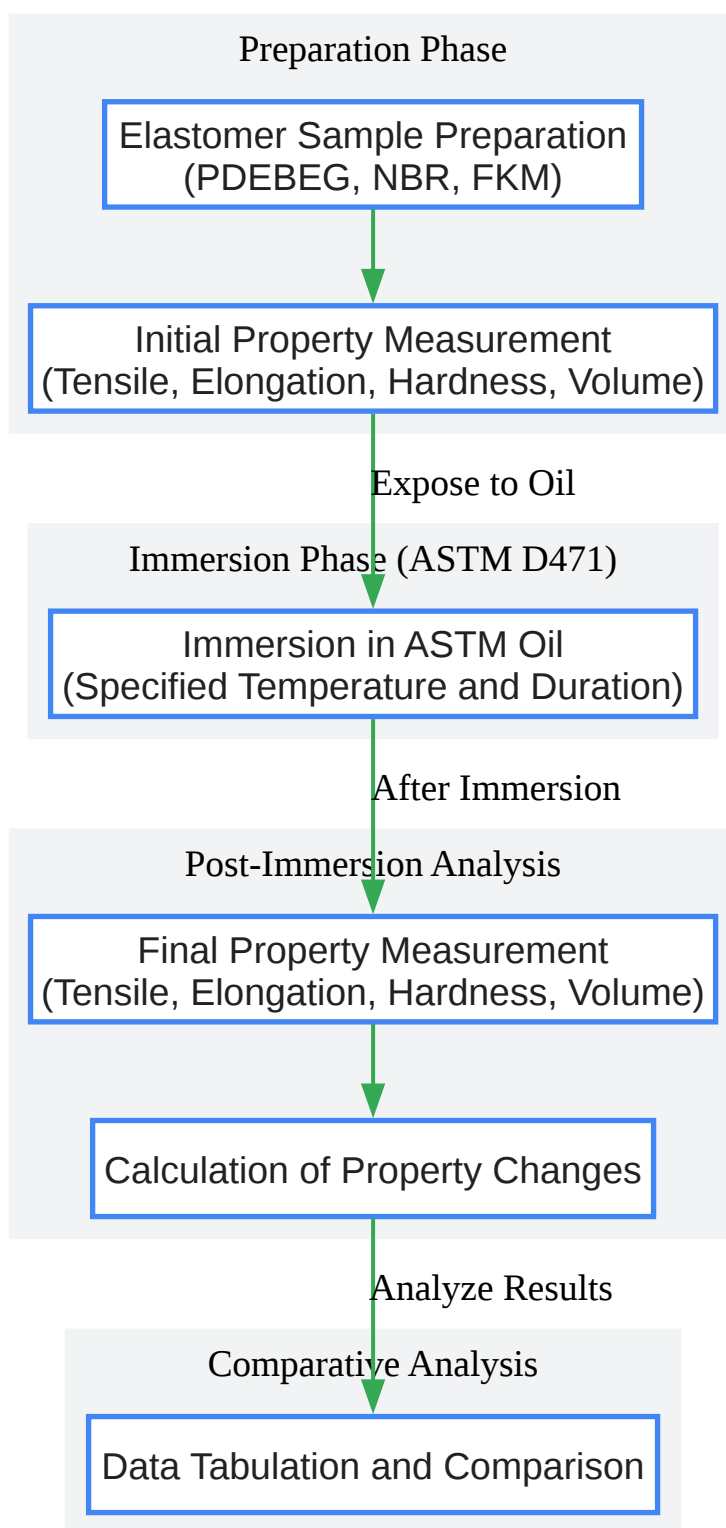
- The test specimens are fully immersed in the specified test liquid (e.g., ASTM Oil #1, #3).
- The immersion is carried out for a specified time and at a specified temperature (e.g., 70 hours at 100°C).
- After the immersion period, the specimens are removed, cooled to room temperature, and blotted dry.
- The final mass, dimensions, hardness, tensile strength, and elongation at break are measured.

5. Calculation of Property Changes:

- Percent Change in Tensile Strength: $[(T_{\text{final}} - T_{\text{initial}}) / T_{\text{initial}}] * 100$
- Percent Change in Elongation at Break: $[(E_{\text{final}} - E_{\text{initial}}) / E_{\text{initial}}] * 100$
- Change in Hardness: $H_{\text{final}} - H_{\text{initial}}$ (in Shore A points)
- Percent Change in Volume: $[(M_{\text{final}} - M_{\text{initial}}) / (d_{\text{liquid}} * M_{\text{initial}})] * 100$ (where M is mass and d is the density of the liquid)

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental process for benchmarking the oil resistance of elastomers.



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Caption: Experimental workflow for benchmarking elastomer oil resistance.

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References

- 1. aochenrubber.com [aochenrubber.com]
- 2. cdn.cmer.com [cdn.cmer.com]
- 3. News - NBR vs FKM Rubber in Rubber coated metal material: A Comparative Analysis [ishikawaseal.com]
- 4. NBR vs FKM: Which Is More Oil-Resistant? Common Rubber Materials and Their Applications Explained - FAQ - DXTSEALS [dxtseals.com]
- 5. researchgate.net [researchgate.net]
- 6. Fluororubber seals vs. nitrile rubber seals: oil resistance analysis - DLSEALS [rubber.dlseals.net]
- 7. warco.com [warco.com]
- 8. lindeseals.com [lindeseals.com]
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